

Proper Disposal of Sesamex: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sesamex
CAS No.: 51-14-9
Cat. No.: B1680956

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This document provides essential safety and logistical information for the proper disposal of **Sesamex**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safe handling and compliance with hazardous waste regulations.

Immediate Safety and Handling Precautions

Sesamex is classified under the Globally Harmonized System (GHS) as "Harmful if swallowed" (H302). Therefore, appropriate personal protective equipment (PPE) and safety measures are crucial during handling and disposal.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear nitrile or neoprene gloves and a lab coat.

- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.

Step-by-Step Disposal Protocol

Disposal of **Sesamex** must be carried out in accordance with all applicable federal, state, and local regulations. This protocol provides a general framework for safe disposal.

Step 1: Waste Identification and Collection

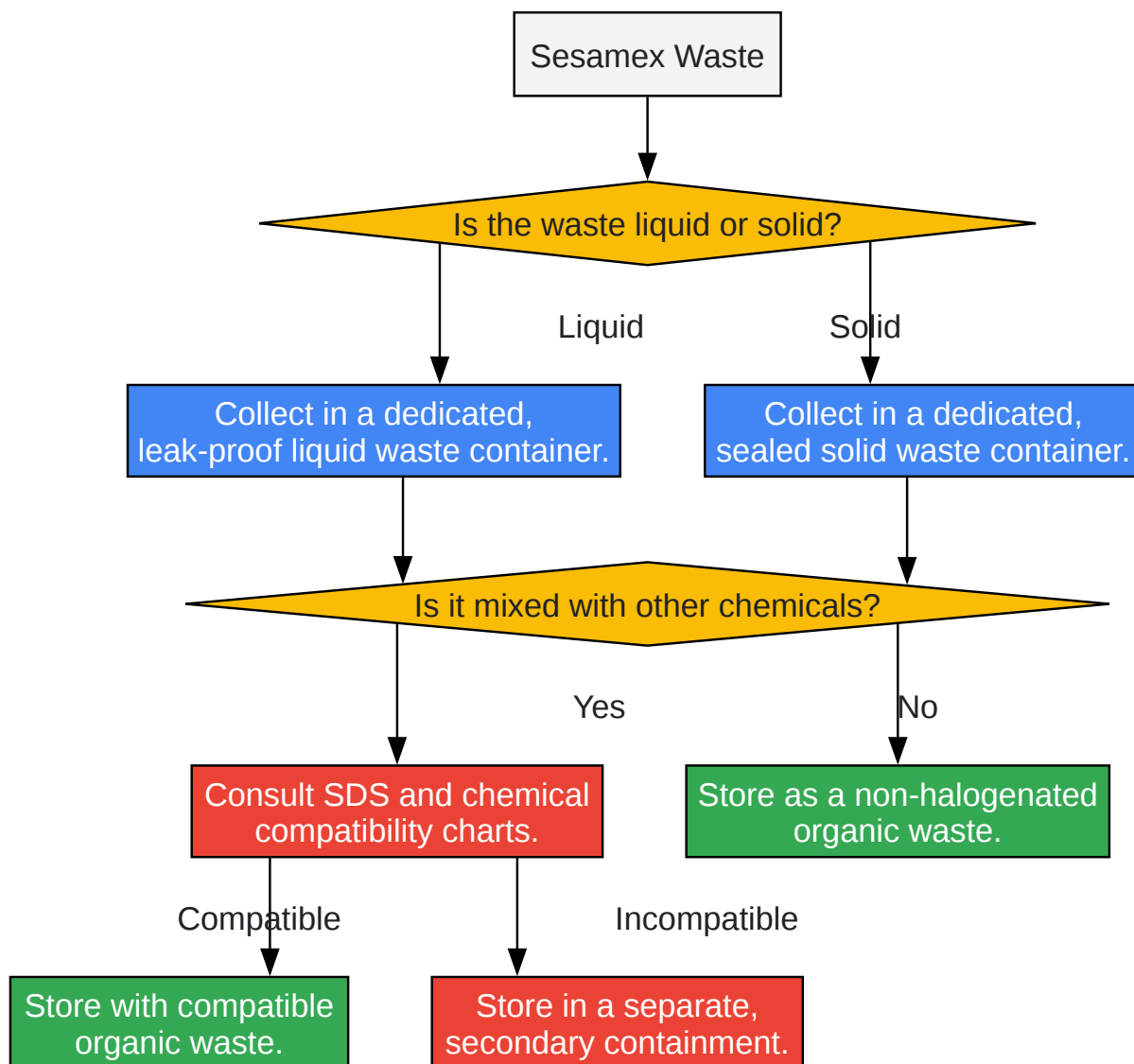
- All waste containing **Sesamex**, including pure chemical, solutions, and contaminated materials (e.g., pipette tips, paper towels), must be treated as hazardous waste.
- Collect liquid waste in a dedicated, leak-proof, and chemically compatible container. Do not mix with other waste streams unless compatibility has been confirmed.
- Collect solid waste in a separate, clearly labeled, and sealed container.

Step 2: Container Management

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Sesamex**," and the approximate concentration and quantity. Do not use abbreviations or chemical formulas.[\[1\]](#)
- Condition: Containers must be in good condition, with no leaks or cracks, and must be kept closed except when adding waste.[\[2\]](#)
- Storage: Store waste containers in a designated and well-ventilated satellite accumulation area.

Step 3: Waste Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.[\[1\]](#)[\[3\]](#) Use the following decision tree to determine the appropriate segregation for **Sesamex** waste.



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Sesamex Waste Segregation Decision Tree

Step 4: Scheduling Waste Pickup

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for your hazardous waste.^[1]
- Do not accumulate large quantities of waste. Follow your institution's guidelines on maximum storage times and quantities.

Step 5: Empty Container Disposal

- Empty containers that held **Sesamex** must also be disposed of properly.
- Triple-rinse the container with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, deface the label and dispose of the container according to your institution's procedures for non-hazardous lab glass or plastic.

Quantitative Data Summary

Parameter	Value	Source
GHS Hazard Statement	H302: Harmful if swallowed	PubChem
Molecular Formula	C15H22O6	PubChem
Molecular Weight	298.34 g/mol	PubChem
Boiling Point	137-141 °C at 0.08 mmHg	PubChem

Experimental Protocols

This document does not cite specific experiments. The disposal procedures provided are based on general laboratory safety and hazardous waste management principles. Always consult your institution-specific protocols and the Safety Data Sheet (SDS) for any chemical you are working with. If a specific SDS for **Sesamex** is unavailable, treat it with the caution required for a compound that is harmful if swallowed and follow the general hazardous waste guidelines outlined above.

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References

- [1. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University \[case.edu\]](#)
- [2. campussafety.lehigh.edu \[campussafety.lehigh.edu\]](#)
- [3. Central Washington University | Hazardous Waste Disposal Procedures \[cwu.edu\]](#)
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